

Essential Safety and Logistics for Handling Diniconazole-M

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Compound of Interest

Compound Name: *Diniconazole-M*

Cat. No.: *B1237276*

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This guide provides critical safety, operational, and disposal information for laboratory professionals working with **Diniconazole-M**. The following procedures are designed to ensure the safe handling and disposal of this compound, minimizing exposure risks and environmental impact.

Diniconazole-M is the active R-enantiomer of diniconazole, a triazole fungicide.^{[1][2]} It functions by inhibiting the demethylation of steroids, which disrupts the biosynthesis of ergosterol, a critical component of fungal cell membranes.^{[2][3][4]} While effective as a fungicide, it presents hazards to humans and the environment, including being harmful if swallowed, suspected of damaging fertility or the unborn child, and being very toxic to aquatic life with long-lasting effects.^{[1][5][6][7]}

Quantitative Data Summary

The following table summarizes key quantitative data for **Diniconazole-M**, essential for safe handling and experimental planning.

Property	Value
GHS Hazard Statements	H302, H361, H370, H373, H400, H410[1][7]
Oral LD50 (Rat)	Male: 639 mg/kg; Female: 474 mg/kg
Molecular Weight	326.2 g/mol [1][6]
Melting Point	134-156 °C
Relative Density	1.32 g/cm ³ [6]
Water Solubility	4 mg/L (at 25°C)
Partition Coefficient (logP)	4.3 (at 25°C)
Vapor Pressure	2.93 mPa (at 20°C); 4.9 mPa (at 25°C)

Operational Plan: Handling and Personal Protective Equipment (PPE)

A systematic approach is mandatory to minimize exposure during the handling of **Diniconazole-M**. This involves engineering controls, specific personal protective equipment, and strict hygiene practices.

Engineering Controls

- Ventilation: Always handle **Diniconazole-M** in a well-ventilated area.[5][7] Use local exhaust or general ventilation to maintain exposure below permissible limits.

Personal Protective Equipment (PPE) Requirements

Appropriate PPE must be worn at all times when handling this compound.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[5]
- Skin Protection:
 - Gloves: Wear chemical-impermeable gloves.[5][7]

- Clothing: Wear impervious, fire-resistant protective clothing, such as a lab coat, apron, or coveralls.[5][7] A long-sleeve shirt is a minimum requirement.
- Respiratory Protection:
 - For mixing or loading operations where dust may be generated, wear a dust mask.
 - If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[5]
 - In emergencies or situations with high potential for dust exposure, a positive-pressure self-contained breathing apparatus (SCBA) is required.[7]

Hygiene and Safe Handling Practices

- Obtain and read all safety information before use.[7]
- Avoid all contact with eyes, skin, and mouth.
- Do not breathe dust, fumes, or vapors.[7]
- Do not eat, drink, or smoke in areas where **Diniconazole-M** is handled or stored.[5][6][7]
- Wash hands and face thoroughly after handling the material and before breaks.[5][6][7]
- Store in original, tightly closed containers in a locked, dry, cool, and well-ventilated area away from food, beverages, and animal feed.[7][8]

Experimental Protocols

Detailed experimental protocols for toxicological or efficacy studies are not available in the safety and product information sheets. The primary mechanism of action is the inhibition of sterol 14 α -demethylase (EC 1.14.13.70), an enzyme essential for ergosterol biosynthesis in fungi.[1] This disruption of the fungal cell membrane leads to cell death.[4][8]

Emergency and First Aid Procedures

- If Swallowed: Rinse mouth with water.[5] Call a poison control center or doctor immediately for medical help.[5][6]

- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water.[5]
- In Case of Eye Contact: Immediately flush eyes with pure water for at least 15 minutes.[5]
- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen.[5][7]

Disposal Plan

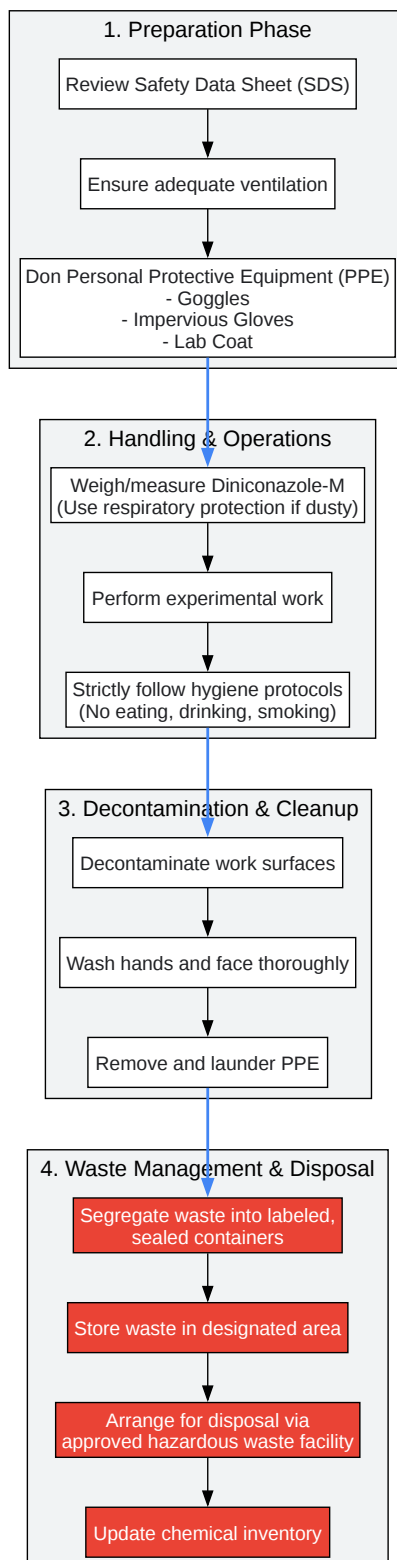
Proper disposal is critical to prevent environmental contamination, as **Diniconazole-M** is very toxic to aquatic life.[5][6]

- Waste Classification: Pesticide wastes are considered slightly toxic.
- Containment: Collect any spills or spillage promptly.[5][7] Keep the chemical waste in suitable, closed containers for disposal.[5]
- Disposal Method: Do not allow the chemical to enter drains, sewers, or surface water.[5][6] Dispose of contents and containers at an approved waste disposal plant in accordance with all local, regional, and national regulations.[5][6][7] Incineration is a recommended method for disposal.
- Environmental Precaution: Avoid release into the environment.[5][6][7]

Visualized Workflow: Safe Handling and Disposal

The following diagram outlines the required step-by-step procedure for safely managing **Diniconazole-M** from initial preparation through to final disposal.

Workflow for Safe Handling and Disposal of Diniconazole-M

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Caption: Procedural workflow for **Diniconazole-M** from preparation to disposal.

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